

Application Notes & Protocols: Trinonylamine in the Solvent Extraction of Rare Earth Elements

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Compound of Interest

Compound Name: Trinonylamine

CAS No.: 2044-22-6

Cat. No.: B1295302

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The Role of Trinonylamine in Rare Earth Element Separations

The separation of individual rare earth elements (REEs) is a significant challenge in hydrometallurgy due to their remarkably similar chemical and physical properties.[1] Solvent extraction (SX) stands as the most effective and widely industrialized method for achieving the high-purity separation required for high-tech applications.[2][3][4] The process relies on the differential partitioning of metal ions between two immiscible liquid phases: an aqueous phase containing the REEs and an organic phase consisting of an extractant dissolved in a suitable diluent.[5]

While acidic organophosphorus extractants (e.g., D2EHPA, PC88A) and neutral solvating extractants (e.g., TBP) are common, basic extractants, specifically high-molecular-weight amines, offer a distinct mechanism for separation.[6] **Trinonylamine** (TNA), a tertiary amine, functions as a liquid anion exchanger. It is particularly effective for extracting REEs that can

form anionic complexes in the aqueous phase, a process often contingent on the presence of specific ligands and careful pH control.

This guide provides a detailed examination of the principles, mechanisms, and practical protocols for utilizing **Trinonylamine** in the solvent extraction of REEs. It is designed to equip researchers with the foundational knowledge and actionable methodologies to develop and optimize REE separation processes.

Core Principles and Mechanistic Insights

The Anion Exchange Mechanism

Unlike acidic extractants that exchange protons for metal cations, TNA operates via an anion exchange mechanism. The process can be conceptualized in two primary steps:

- **Protonation:** The tertiary amine in the organic phase is first protonated by an acid from the aqueous phase, forming an amine salt. This "activates" the extractant.

(Where R_3N is TNA and A^- is an anion like Cl^- , NO_3^- , or SO_4^{2-})

- **Anion Exchange:** The protonated amine salt in the organic phase can then exchange its anion (A^-) for an anionic REE complex from the aqueous phase.

(Where $[REE(L)_m]^{n-}$ is an anionic REE complex, e.g., $[Ce(NO_3)_6]^{2-}$)

This mechanism underscores the critical importance of the aqueous phase composition: TNA is ineffective unless the target REE can form a stable anionic complex.

Critical Parameter: The Role of Aqueous Phase pH

The pH of the aqueous phase is arguably the most critical variable in amine-based extraction systems.^{[7][8]} Its influence is twofold:

- **Protonation of the Amine:** As shown in the mechanism above, the amine must be protonated to function as an extractant. Extraction efficiency generally increases as the pH decreases (i.e., as H^+ concentration increases), promoting the formation of the active amine salt.^{[9][10]}

- Speciation of REEs: The pH also affects the stability and formation of the required anionic REE complexes.

Therefore, an optimal pH window exists where the amine is sufficiently protonated without compromising the stability of the target REE complex. This window must be determined experimentally for each specific REE and aqueous system.[11]

Synergistic Extraction: Enhancing Performance

Trinonylamine is often used in synergistic systems, where it is combined with another extractant (typically acidic or neutral) to achieve separation efficiencies greater than the sum of the individual components.[12][13] For example, combining TNA with an acidic extractant like D2EHPA can create a powerful system where the acidic extractant handles cation exchange and the amine helps to solvate the extracted complex or form ion pairs, leading to enhanced extraction and potentially improved separation factors between adjacent REEs.[1][14]

The Stripping Process: Recovering the Product

Stripping, the reverse of extraction, involves recovering the REEs from the loaded organic phase back into a fresh aqueous solution.[6] For amine-based systems, this is typically achieved by disrupting the anion exchange equilibrium. Common strategies include:

- Alkaline Stripping: Contacting the loaded organic phase with a basic solution (e.g., NaOH or Na₂CO₃) deprotonates the amine salt, breaking the complex and releasing the REE anion into the aqueous phase.
- Acid Stripping: Using a high concentration of mineral acid can also be effective, driving the equilibrium back to the left by mass action.[3]
- Precipitation Stripping: In some cases, a stripping agent that directly precipitates the REE from the organic phase, such as oxalic acid, can be used.[15]

The choice of stripping agent depends on the stability of the extracted complex and the desired form of the final REE product.[6]

Experimental Protocols

Protocol 1: General Procedure for REE Extraction with Trinonylamine

Objective: To establish a baseline for the extraction of a target REE using TNA and determine the distribution coefficient.

Materials & Equipment:

- Organic Phase: **Trinonylamine** (TNA), high-purity; Kerosene (or other suitable aliphatic/aromatic diluent).
- Aqueous Phase: REE salt (e.g., NdCl_3 , $\text{Y}(\text{NO}_3)_3$), complexing agent (e.g., NaNO_3 , NH_4SCN), mineral acid (e.g., HNO_3 , HCl) for pH adjustment.
- Equipment: Separatory funnels (125 mL), mechanical shaker, pH meter, analytical instrument for REE quantification (e.g., ICP-OES, ICP-MS).[\[16\]](#)[\[17\]](#)

Methodology:

- Organic Phase Preparation: Prepare a 0.2 M TNA solution by dissolving the required mass of TNA in the chosen diluent (e.g., kerosene).
- Aqueous Phase Preparation: Prepare a 1000 ppm stock solution of the target REE. Create a feed solution containing 100 ppm of the REE and a complexing agent (e.g., 3 M NaNO_3). Adjust the pH to a starting value of 2.0 using the corresponding mineral acid (e.g., HNO_3).
- Extraction:
 - Add equal volumes (e.g., 20 mL) of the prepared organic and aqueous phases to a separatory funnel. This is a 1:1 phase ratio ($O/A = 1$).[\[18\]](#)
 - Place the funnel on a mechanical shaker and agitate for 30 minutes to ensure equilibrium is reached.
 - Allow the phases to disengage for 15 minutes. Drain the lower aqueous phase (raffinate) into a sample tube.

- Analysis:
 - Measure the final equilibrium pH of the raffinate.
 - Determine the concentration of the REE in the raffinate ($[REE]_{aq}$) using ICP-OES.
- Calculations:
 - The concentration of the REE in the organic phase is calculated by mass balance:
 - Distribution Ratio (D): This key metric describes the ratio of the metal concentration in the organic phase to the aqueous phase at equilibrium.
 - Percentage Extraction (%E):
(For a 1:1 phase ratio, this simplifies to
)

Protocol 2: Determining the Effect of pH on Extraction Efficiency

Objective: To identify the optimal pH range for maximizing REE extraction.

Methodology:

- Follow the general procedure outlined in Protocol 1.
- Prepare a series of aqueous feed solutions where the initial pH is varied across a relevant range (e.g., pH 1.0, 1.5, 2.0, 2.5, 3.0, 4.0).
- Perform the extraction for each pH value.
- After analysis, plot the Distribution Ratio (D) or Percentage Extraction (%E) as a function of the measured equilibrium pH. The resulting curve will reveal the optimal pH for extraction.

Data Presentation: Effect of pH on Neodymium (Nd) Extraction

Equilibrium pH	[Nd]aq (ppm)	[Nd]org (ppm)	Distribution Ratio (D)	% Extraction
1.1	85.2	14.8	0.17	14.8%
1.6	63.1	36.9	0.58	36.9%
2.1	24.5	75.5	3.08	75.5%
2.5	8.9	91.1	10.24	91.1%
3.2	9.5	90.5	9.53	90.5%

| 4.1 | 15.3 | 84.7 | 5.54 | 84.7% |

Note: Data are illustrative. The results typically show that extraction increases with pH to a certain point, after which it may plateau or decrease due to hydrolysis or changes in REE speciation.[8]

Protocol 3: Stripping REEs from a Loaded Organic Phase

Objective: To efficiently recover the extracted REE into a new aqueous phase and regenerate the organic phase for reuse.

Methodology:

- Prepare Loaded Organic: Perform a larger-scale extraction under the optimal conditions determined in Protocol 2 to generate a sufficient volume of REE-loaded organic phase.
- Prepare Stripping Agents: Prepare a series of potential aqueous stripping solutions. For a TNA system, this could include:
 - 0.5 M Sodium Hydroxide (NaOH)
 - 1.0 M Sodium Carbonate (Na₂CO₃)
 - 4.0 M Hydrochloric Acid (HCl)

- Stripping:
 - In separate separatory funnels, mix the loaded organic phase with each stripping solution at a defined phase ratio (e.g., O/A = 2:1).
 - Shake for 30 minutes and allow the phases to separate.
- Analysis:
 - Analyze the REE concentration in the fresh aqueous strip solution ($[REE]_{strip}$) and the now-stripped organic phase ($[REE]_{org, stripped}$).
- Calculations:
 - Percentage Stripping (%S):

Data Presentation: Comparison of Stripping Agents for Yttrium (Y)

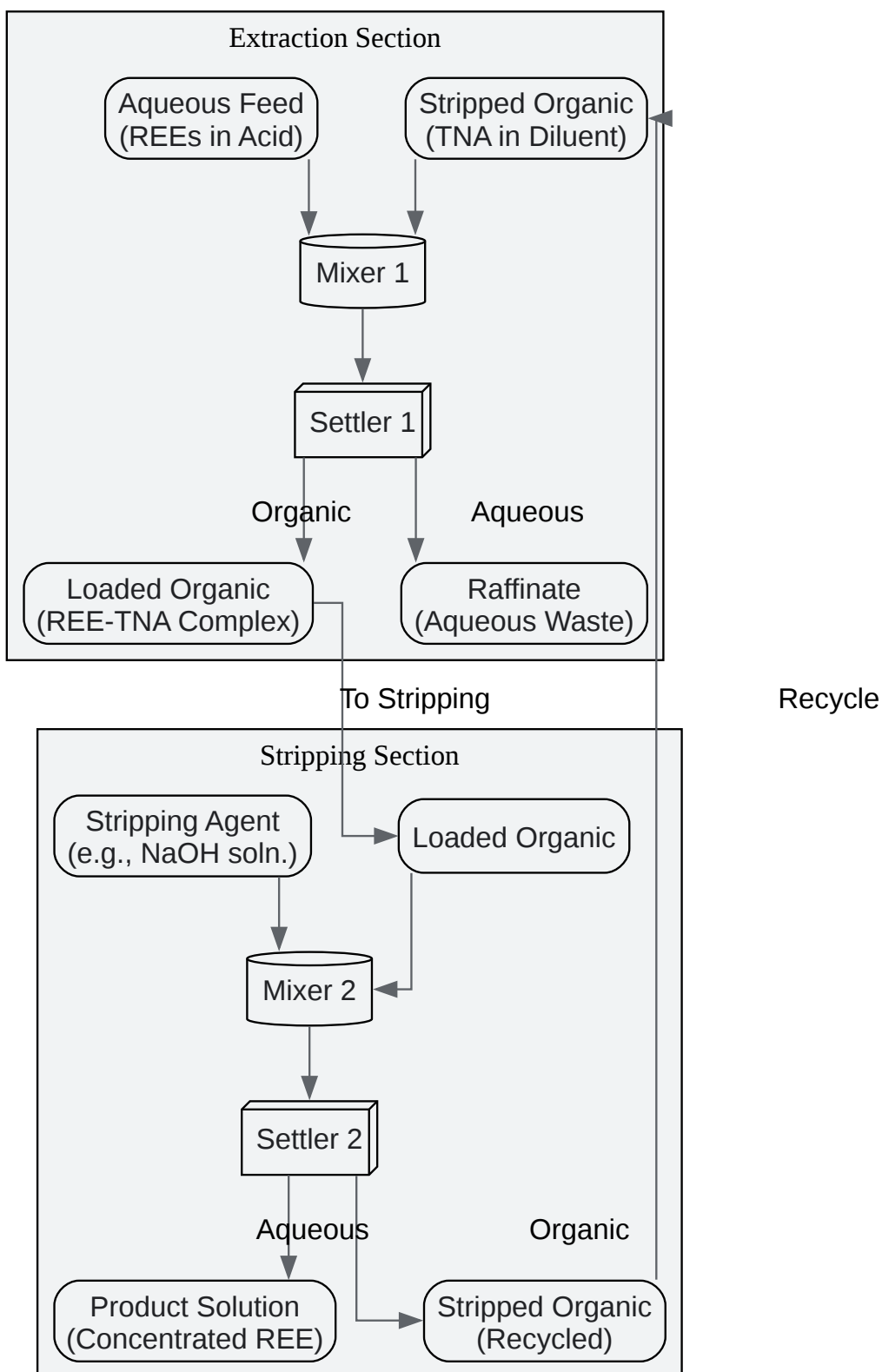
Stripping Agent	O/A Ratio	[Y] in Stripped Organic (ppm)	% Stripping
0.5 M NaOH	2:1	5.2	94.8%
1.0 M Na ₂ CO ₃	2:1	2.1	97.9%
4.0 M HCl	2:1	35.7	64.3%

| Deionized Water | 2:1 | 89.4 | 10.6% |

Note: Data are illustrative. Alkaline solutions are often highly effective for stripping amine-based systems.[6]

Visualization of Workflows and Mechanisms

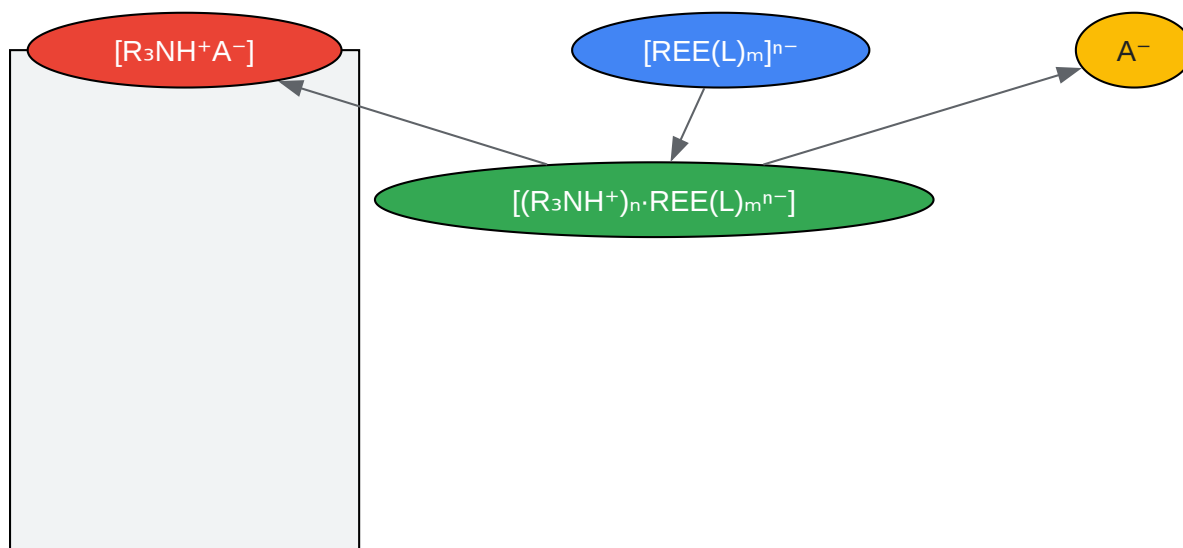
Solvent Extraction-Stripping Cycle



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Caption: Workflow for a continuous solvent extraction and stripping process.

Anion Exchange Mechanism at the Interface



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Caption: Anion exchange of an REE complex for another anion at the phase boundary.

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